Structure-Activity Relationship of Phenylpyrrolidine Derivatives: A Technical Guide

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Compound of Interest

Compound Name:	*(1-Methyl-2-phenylpyrrolidin-3-yl)methanol*
CAS No.:	*149846-77-5*
Cat. No.:	*B1459189*

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Executive Summary & Chemical Scope

Phenylpyrrolidines—a subset of the substituted cathinone class—represent a critical area of study in both medicinal chemistry and forensic toxicology. Characterized by a pyrrolidine ring fused to a beta-ketone phenethylamine backbone, these compounds (e.g., MDPV,

-PVP) exhibit potent psychostimulant effects primarily through monoamine transporter inhibition.

This guide dissects the Structure-Activity Relationship (SAR) of this scaffold, providing a mechanistic rationale for how specific molecular modifications alter binding affinity, selectivity, and metabolic fate.

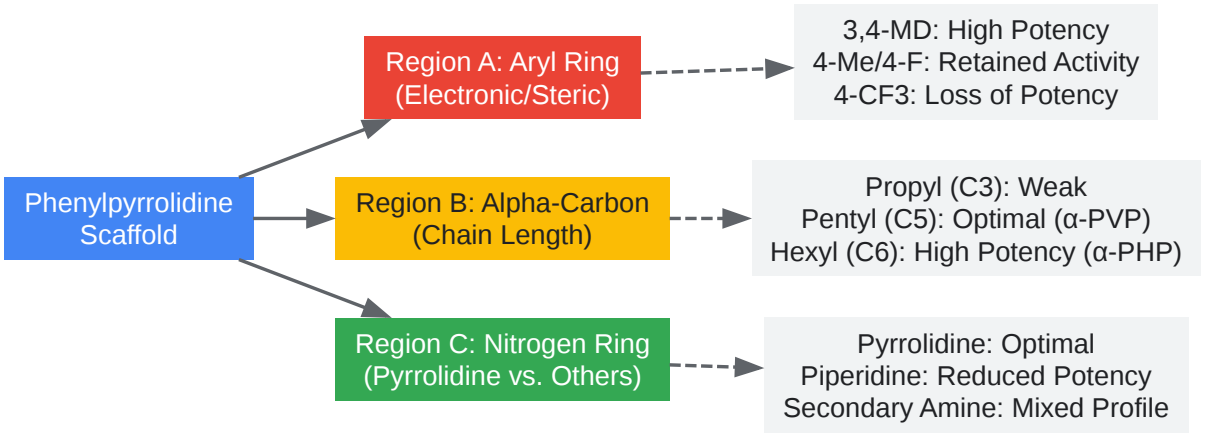
Molecular Scaffold Analysis

The pharmacophore of phenylpyrrolidine derivatives can be deconstructed into three distinct domains. Modifications in these regions dictate the drug's lipophilicity, steric fit within the transporter, and resistance to enzymatic degradation.

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The Core Pharmacophore

The general structure is 1-phenyl-2-(pyrrolidin-1-yl)alkan-1-one.



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Figure 1: Deconstruction of the phenylpyrrolidine pharmacophore and key SAR trends.

SAR Deep Dive: Determinants of Potency

Region B: The Alpha-Alkyl Chain (Steric Bulk)

The length of the alkyl chain at the alpha-carbon is the most critical determinant of potency at the Dopamine Transporter (DAT).

- Mechanism: The hydrophobic pocket of the DAT requires a specific steric volume for optimal binding.
- Trend: Potency increases as the alkyl chain extends from methyl (methcathinone analogs) to propyl (

  -PPP) to pentyl (

  -PVP).
- Data Insight:

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-PHP (hexyl chain) retains or slightly exceeds the potency of

-PVP, suggesting the binding pocket can accommodate larger hydrophobic bulk than previously modeled.

Region A: Aryl Ring Substitution

Substitutions on the phenyl ring modulate electronic density and lipophilicity.

- 3,4-Methylenedioxy (MDPV): This "rigid" substitution significantly enhances potency compared to the unsubstituted analog (

  -PVP). It likely forms pi-pi stacking interactions within the transporter active site.

- 4-Substitution (Para-position):
  - Electron-donating groups (e.g., 4-Methyl in Pyrovalerone) generally retain high DAT affinity.
  - Electron-withdrawing groups (e.g., 4-F) maintain activity but may alter metabolic stability.
  - The Outlier: A 4-Trifluoromethyl (4-CF

) group dramatically reduces potency (>80-fold loss), likely due to excessive steric bulk or electrostatic repulsion in the binding cleft.

Region C: The Nitrogen Heterocycle

The constrained pyrrolidine ring is superior to open-chain amines (like diethylamine) or larger rings (piperidine) for DAT inhibition. The pyrrolidine ring locks the nitrogen lone pair in an orientation favorable for hydrogen bonding or ionic interaction with the transporter's aspartate residue.

Quantitative Data Summary (In Vitro Potency)

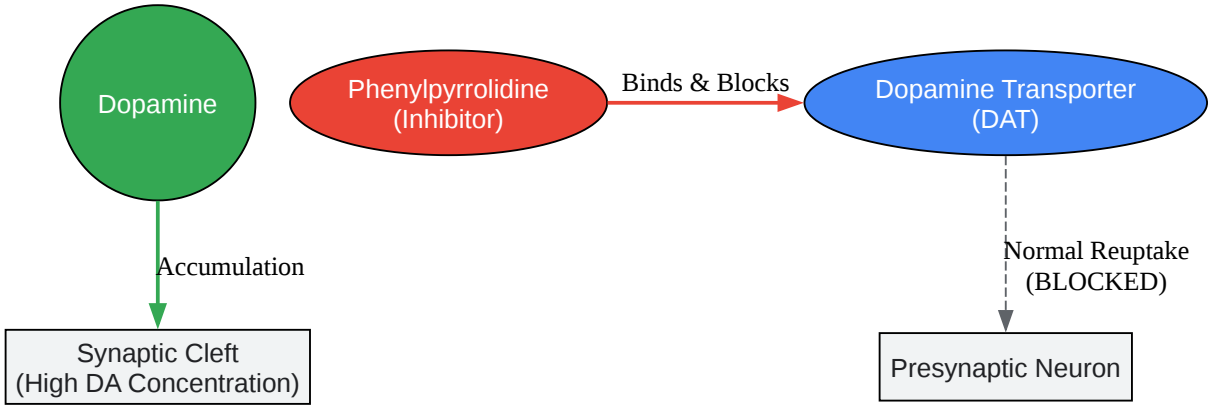
Note: Values are approximate representatives from synaptosomal uptake assays.

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Compound	Alpha-Chain	Ring Sub. [1][2][3][4][5][6][7][8][9]	DAT IC50 (nM)	SERT IC50 (nM)	Selectivity (DAT/SERT)
MDPV	Pentyl	3,4-MD	~4	>3000	High
-PVP	Pentyl	H	~13	>10,000	Very High
-PHP	Hexyl	H	~10	>10,000	Very High
-PPP	Propyl	H	~150	>10,000	Moderate
4-F-PV	Pentyl	4-F	~30	>10,000	High

Mechanism of Action: Transporter Inhibition

Phenylpyrrolidines act primarily as NDRIs (Norepinephrine-Dopamine Reuptake Inhibitors). Unlike amphetamines, they are not substrates that reverse the transporter; rather, they bind to the outward-facing conformation of the transporter, blocking the uptake of neurotransmitters from the synaptic cleft.



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Figure 2: Mechanism of DAT inhibition leading to synaptic dopamine accumulation.

Experimental Protocols

Synthesis of -PVP Analogs

Rationale: This 2-step protocol is the industry standard for generating reference standards. It utilizes a Grignard reaction followed by alpha-bromination and nucleophilic substitution.

Step 1: Grignard Addition (Formation of Ketone)

- Reagents: Benzonitrile (or substituted analog) + Alkylmagnesium bromide (e.g., pentylmagnesium bromide).
- Procedure: Add Grignard reagent dropwise to nitrile in anhydrous ether at 0°C. Reflux for 3 hours.
- Hydrolysis: Quench with aqueous HCl. The imine intermediate hydrolyzes to the ketone (e.g., 1-phenyl-1-pentanone).

Step 2: Alpha-Bromination[4]

- Reagents: Ketone from Step 1 + Bromine (

) or HBr/H

  O

  .
- Procedure: Dissolve ketone in glacial acetic acid. Add

  dropwise while maintaining temperature <20°C to prevent poly-bromination.
- Purification: Wash with water and sodium bicarbonate. Evaporate solvent to yield the alpha-bromo ketone.

Step 3: Amination

- Reagents: Alpha-bromo ketone + Pyrrolidine (2.5 equivalents).

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- Procedure: Dissolve bromo-ketone in DCM or acetonitrile. Add pyrrolidine dropwise at 0°C (exothermic). Stir at room temperature for 2-4 hours.
- Workup: Wash with water. Acidify organic layer with HCl to extract the amine salt. Basify aqueous layer with NaOH and extract into ether.[10] Convert to HCl salt for stability.

[3H]Dopamine Uptake Assay

Rationale: Measures the ability of the ligand to inhibit the functional transport of dopamine into synaptosomes.[6][11]

- Preparation: Isolate synaptosomes from rat striatum via homogenization and centrifugation (1000g then 12,000g). Resuspend in Krebs-HEPES buffer.
- Incubation: Incubate synaptosomes with varying concentrations of the test compound (1 nM - 10

  M) for 15 mins at 37°C.
- Uptake: Add [3H]Dopamine (final conc. 5-10 nM). Incubate for exactly 5 mins.
- Termination: Rapid filtration through GF/B glass fiber filters (pre-soaked in 0.5% PEI) using a cell harvester. Wash 3x with ice-cold buffer.
- Analysis: Measure radioactivity via liquid scintillation counting. Calculate IC50 using non-linear regression.

Metabolic Stability & Toxicology

Metabolic profiling is crucial for predicting duration of action and identifying toxic metabolites.

- Primary Pathways:
  - Hydroxylation: Occurs on the aryl ring or the alkyl side chain.
  - Oxidation: Oxidation of the pyrrolidine ring to a lactam (2''-oxo metabolite).
  - Demethylenation: Specific to MDPV, the methylenedioxy ring is opened by CYP2D6/CYP2C19 to form catechol metabolites, which are subsequently methylated by

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- Active Metabolites: Some hydroxylated metabolites retain biological activity, prolonging the stimulant window.

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